

Application Notes and Protocols for 1-tert-Butyl-4-chlorocyclohexane

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Compound of Interest

Compound Name: 1-tert-Butyl-4-chlorocyclohexane

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling, storage, and use of **1-tert-Butyl-4-chlorocyclohexane** in a laboratory setting. The information is compiled to ensure the safety of laboratory personnel and the integrity of research outcomes.

Chemical and Physical Properties

1-tert-Butyl-4-chlorocyclohexane is a substituted cyclohexane derivative. Its physical and chemical properties are crucial for its proper handling and use in experimental procedures.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₉ Cl	[1]
Molecular Weight	174.71 g/mol	[1]
Appearance	Colorless liquid or solid	-
Boiling Point	216.2 °C at 760 mmHg	
Flash Point	79.1 °C	
Density	0.92 g/cm ³	
Vapor Pressure	0.208 mmHg at 25°C	
LogP	4.3	[1]

Safety and Hazard Information

1-tert-Butyl-4-chlorocyclohexane is classified with the following hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS):

Hazard Class	Hazard Statement	GHS Pictogram
Skin Corrosion/Irritation	H315: Causes skin irritation	Warning
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation	Warning
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation	Warning

Precautionary Statements: P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P362, P403+P233, P405, P501.[\[1\]](#)

It is imperative to handle this chemical with appropriate personal protective equipment (PPE) and in a well-ventilated area, preferably a chemical fume hood.

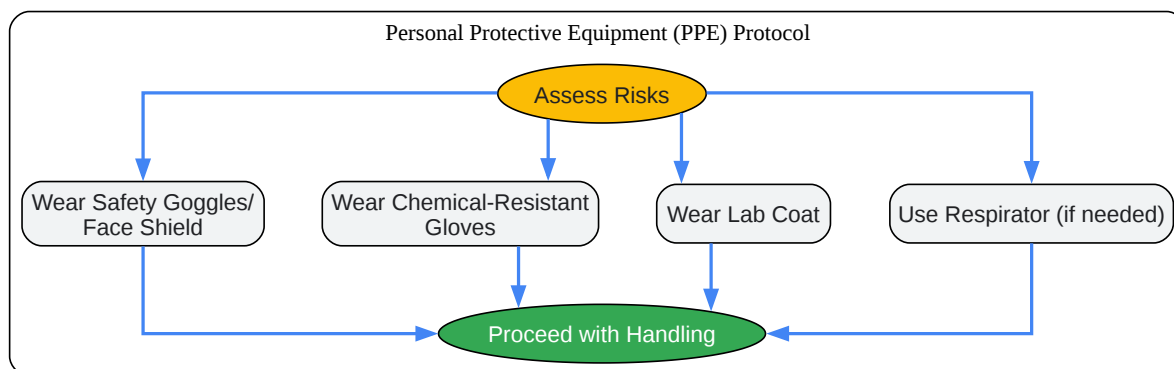
Handling and Storage Protocols

Proper handling and storage are essential to prevent accidents and maintain the quality of the chemical.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **1-tert-Butyl-4-chlorocyclohexane** to determine the necessary PPE. The following are minimum requirements:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene).
- Body Protection: A lab coat should be worn at all times.
- Respiratory Protection: If working outside a fume hood or with the potential for aerosol generation, a respirator with an organic vapor cartridge is recommended.

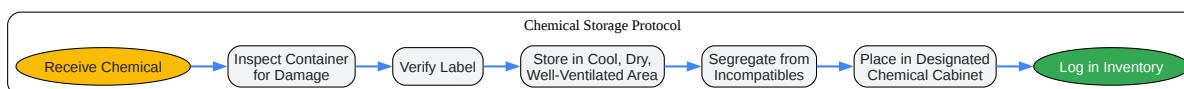


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*PPE protocol for handling **1-tert-Butyl-4-chlorocyclohexane**.*

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents, strong bases, and reactive metals.
- Store in a designated chemical storage cabinet, segregated from other chemical classes.



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*Protocol for the proper storage of **1-tert-Butyl-4-chlorocyclohexane**.*

Experimental Protocols

1-tert-Butyl-4-chlorocyclohexane is a useful starting material in organic synthesis, particularly in reactions involving nucleophilic substitution or the formation of Grignard reagents.

Example Protocol: Grignard Reagent Formation and Reaction

This protocol outlines the formation of a Grignard reagent from **1-tert-Butyl-4-chlorocyclohexane** and its subsequent reaction with a carbonyl compound. This reaction must be performed under anhydrous conditions.

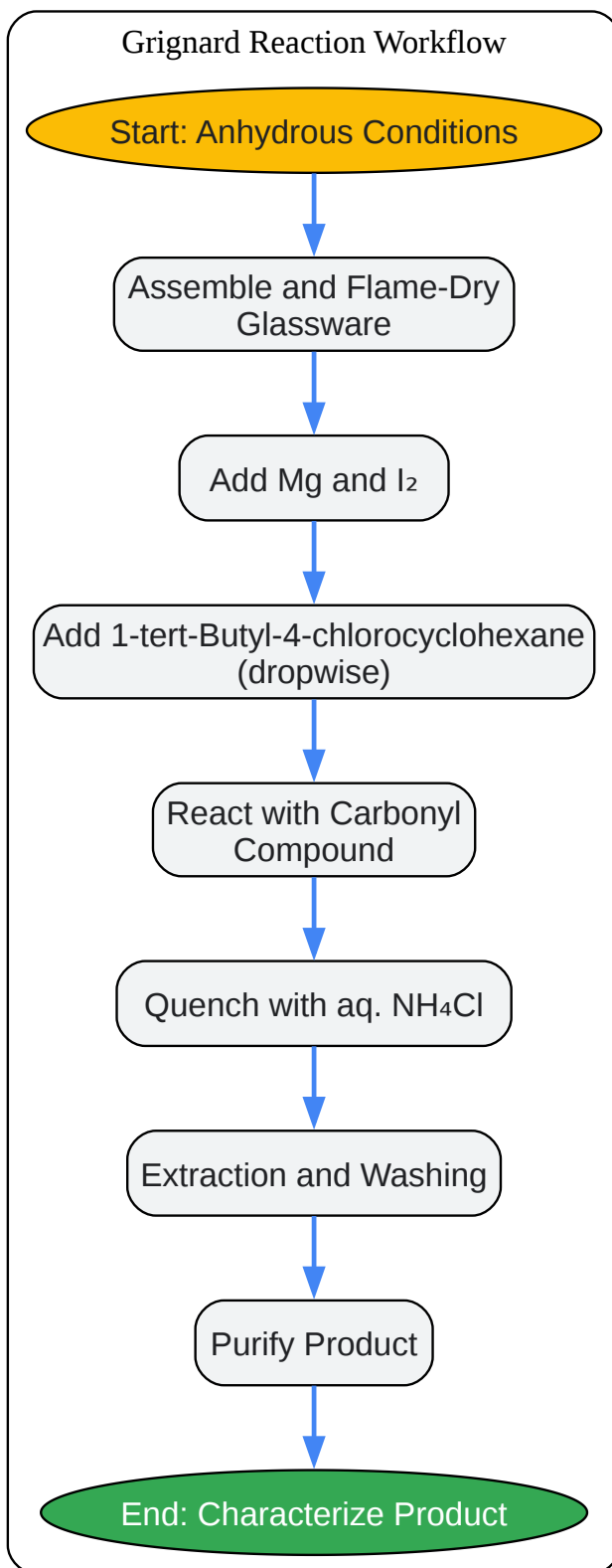
Materials:

- **1-tert-Butyl-4-chlorocyclohexane**
- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Iodine crystal (as an initiator)
- An appropriate carbonyl compound (e.g., benzaldehyde)
- Round-bottom flask, reflux condenser, dropping funnel (all oven-dried)
- Magnetic stirrer and stir bar
- Nitrogen or Argon gas supply for inert atmosphere

Procedure:

- **Apparatus Setup:** Assemble the oven-dried glassware (round-bottom flask, reflux condenser, and dropping funnel) and flame-dry under a stream of inert gas to ensure all moisture is removed.
- **Initiation:** Place magnesium turnings in the reaction flask. Add a small crystal of iodine.

- **Grignard Formation:** Add a small amount of a solution of **1-tert-Butyl-4-chlorocyclohexane** in anhydrous ether/THF to the magnesium. Gentle heating may be required to initiate the reaction, which is indicated by the disappearance of the iodine color and the formation of a cloudy solution.
- **Addition:** Once the reaction has started, add the remaining solution of **1-tert-Butyl-4-chlorocyclohexane** dropwise from the dropping funnel at a rate that maintains a gentle reflux.
- **Reaction with Carbonyl:** After the formation of the Grignard reagent is complete (most of the magnesium has reacted), cool the flask in an ice bath. Add a solution of the carbonyl compound in anhydrous ether/THF dropwise from the dropping funnel.
- **Quenching:** After the addition is complete, stir the reaction mixture at room temperature for a specified time. Then, carefully quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride.
- **Workup:** Transfer the mixture to a separatory funnel. Separate the organic layer, and extract the aqueous layer with ether/THF. Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by an appropriate method, such as column chromatography or recrystallization.



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Experimental workflow for a Grignard reaction.

Spill and Waste Disposal

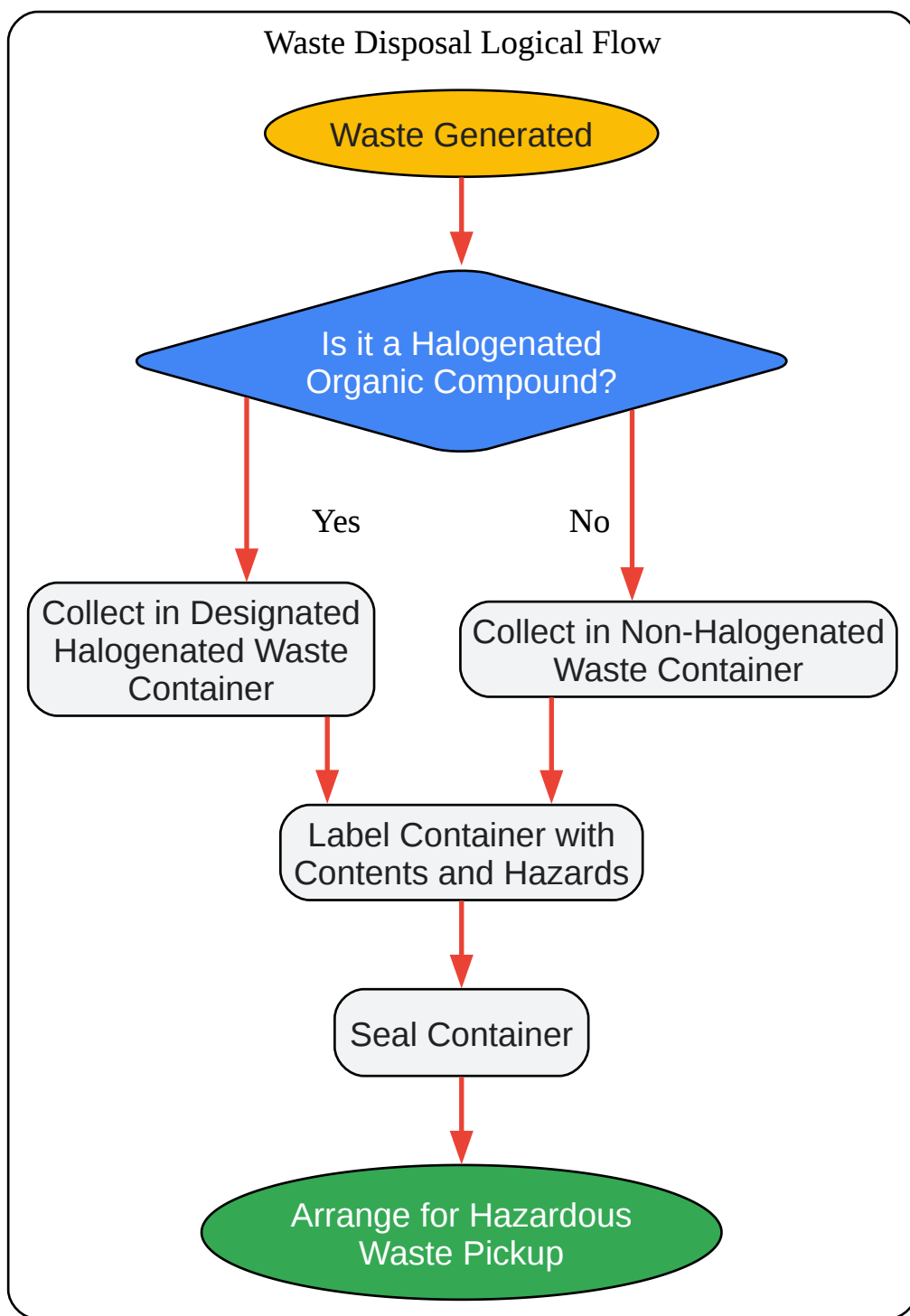
Spill Response

- Small Spills: Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- Large Spills: Evacuate the area and contact the appropriate emergency response team.

Waste Disposal

1-tert-Butyl-4-chlorocyclohexane is a halogenated organic compound and must be disposed of as hazardous waste.

- Collect all waste containing this chemical in a designated, labeled, and sealed container.
- Do not mix with non-halogenated organic waste.
- Follow all institutional and local regulations for the disposal of hazardous chemical waste.



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Logical flow for the disposal of laboratory waste.

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References

- 1. 1-tert-Butyl-4-chlorocyclohexane | C₁₀H₁₉Cl | CID 3017305 - PubChem [pubchem.ncbi.nlm.nih.gov]
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